

Fenobucarb-d3: A Technical Safety and Handling Guide for Researchers

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Compound of Interest

Compound Name: Fenobucarb-d3

Cat. No.: B12407641

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Introduction

This technical guide provides comprehensive safety and handling information for **Fenobucarb-d3** (CAS No. 2662756-72-9). **Fenobucarb-d3** is the deuterated form of Fenobucarb, a carbamate insecticide.[1][2] It is primarily utilized as an internal standard for quantitative analysis by methods such as NMR, GC-MS, or LC-MS.[2] Given the absence of a specific Safety Data Sheet (SDS) for **Fenobucarb-d3**, this guide is based on the well-documented safety profile of its non-deuterated counterpart, Fenobucarb. This approach is standard, as deuterium labeling is not expected to significantly alter the compound's fundamental toxicological properties.

Fenobucarb acts as a cholinesterase inhibitor, which makes it a potent neurotoxin.[3] Understanding its hazard profile is critical for safe handling in a laboratory setting. This document is intended for researchers, scientists, and professionals in drug development who may work with this compound.

Chemical and Physical Properties

A summary of the key chemical and physical properties for Fenobucarb and its deuterated analog are presented below.

Property	Value	Reference(s)
Analyte Name	Fenobucarb-D3	[4]
CAS Number	2662756-72-9	
Molecular Formula	C ₁₂ D ₃ H ₁₄ NO ₂	
Molecular Weight	210.2874 g/mol	
Accurate Mass	210.1448	
Appearance	Crystalline solid or oily yellow liquid	
Solubility	Insoluble in water (420 mg/L at 20°C). Soluble in acetone, benzene, chloroform, xylene, and toluene.	
Vapor Pressure	12.001 mPa (at 20°C)	
Specific Gravity	1.035 (at 30°C)	
Log Kow	2.79	

Hazard Identification and GHS Classification

Fenobucarb is classified as a hazardous substance. The GHS classifications are summarized below.

Hazard Class	Category	Hazard Statement	Reference(s)
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed	
Acute Toxicity, Dermal	Category 3	Toxic in contact with skin	
Hazardous to the Aquatic Environment, Acute	Category 1	H400: Very toxic to aquatic life	
Hazardous to the Aquatic Environment, Chronic	Category 1	H410: Very toxic to aquatic life with long lasting effects	

Signal Word: Warning

Hazard Statements:

- Harmful if swallowed.
- Toxic in contact with skin.
- Very toxic to aquatic life with long-lasting effects.

Toxicological Data

The toxicity of Fenobucarb has been evaluated in various animal models. Key LD50 (median lethal dose) and LC50 (median lethal concentration) values are presented below.

Test	Species	Route	Value	Reference(s)
LD50	Rat	Oral	350 mg/kg	
LD50	Rat (male)	Oral	524 mg/kg	
LD50	Rat (female)	Oral	425 mg/kg	
LD50	Rat	Dermal	>5000 mg/kg	
LC50	Rat	Inhalation	>2.5 mg/L (4h)	
LD50	Mouse	Oral	173 mg/kg	
LD50	Mouse	Dermal	340 mg/kg	
LD50	Mouse	Intraperitoneal	140 mg/kg	
LD50	Mouse	Intravenous	42 mg/kg	
LD50	Rabbit	Dermal	>2000 mg/kg	
LD50	Quail	Oral	141 mg/kg	

Handling and Storage

Safe handling and storage are paramount to minimizing exposure risks.

4.1 Handling Precautions:

- Handle in a well-ventilated area, preferably within a chemical fume hood.
- Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves (e.g., nitrile), safety goggles with side shields or a face shield, and a lab coat.
- Avoid contact with skin and eyes.
- Avoid the formation of dust and aerosols.
- Do not eat, drink, or smoke when using this product.
- Wash hands thoroughly after handling.

- Use non-sparking tools and prevent fire caused by electrostatic discharge.
- Remove all sources of ignition.

4.2 Storage Conditions:

- Store in a tightly closed, original container.
- Store away from incompatible materials such as strong acids, bases, and oxidizing agents.
- Carbamates are incompatible with strong reducing agents like hydrides.

Experimental Protocols: Safety and First Aid

5.1 Accidental Release Measures:

- Minor Spills:
 - Remove all ignition sources.
 - Evacuate personnel from the immediate area.
 - Wear appropriate PPE.
 - Clean up spills immediately using dry cleanup procedures to avoid generating dust.
 - Absorb with an inert material (e.g., vermiculite, dry sand) and place in a suitable, labeled container for disposal.
 - Do not allow the chemical to enter drains.
- Large Spills:
 - Alert emergency responders and indicate the location and nature of the hazard.
 - Keep unnecessary personnel away and move upwind of the spill.
 - Stop the flow of material if it can be done without risk.

- Dike the spilled material where possible.
- Following product recovery, flush the area with water, collecting all wash water for treatment and disposal.

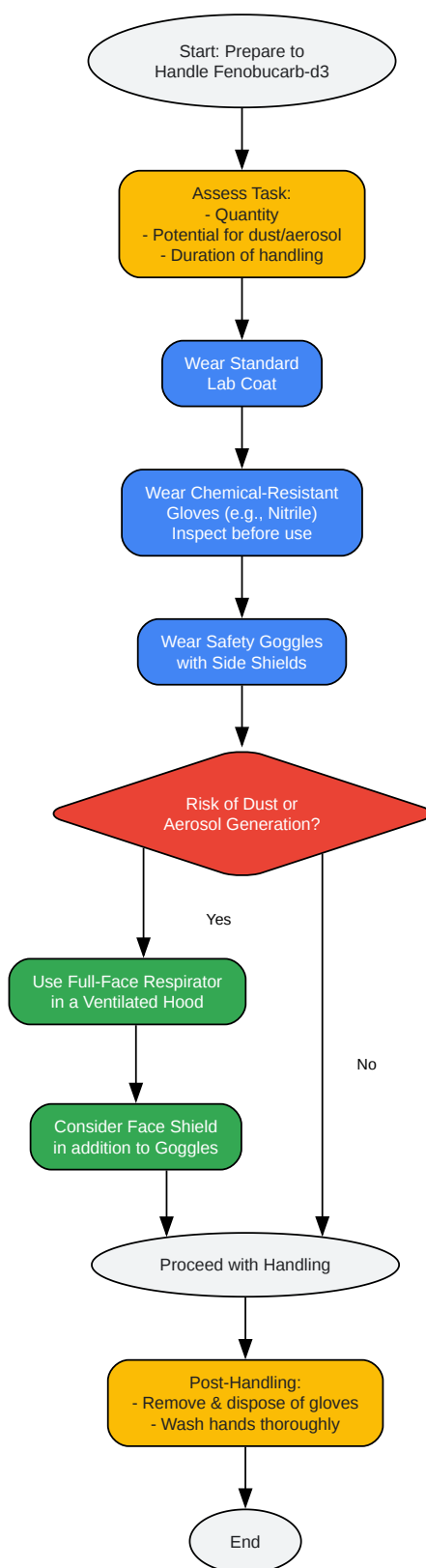
5.2 First-Aid Measures:

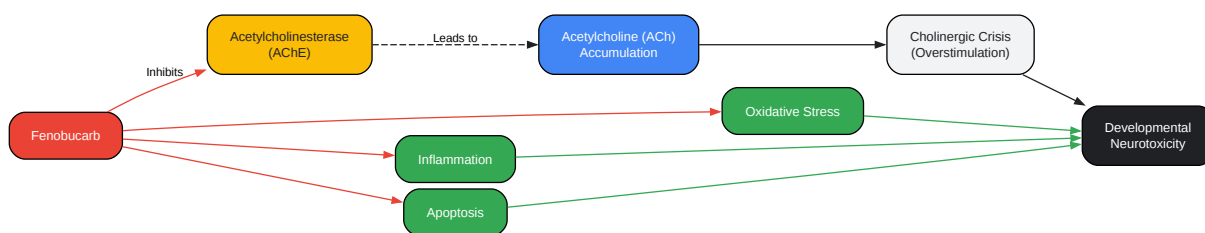
- If Inhaled: Move the victim to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention. Do not use mouth-to-mouth resuscitation if the chemical was ingested or inhaled.
- Following Skin Contact: Immediately take off all contaminated clothing. Wash the affected area with soap and plenty of water. Seek medical attention.
- Following Eye Contact: Immediately hold eyelids apart and flush the eye continuously with running water for at least 15 minutes. Seek medical attention.
- Following Ingestion: Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a poison control center or doctor immediately.

Visualized Workflows and Pathways

6.1 Personal Protective Equipment (PPE) Workflow

The following diagram outlines the logical workflow for selecting and using PPE when handling **Fenobucarb-d3**.





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